

Application Notes and Protocols for Indium-113m in Liver and Spleen Imaging

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Compound of Interest

Compound Name: Indium-113

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These application notes provide a comprehensive overview of the use of **Indium-113m** (^{113m}In) for liver and spleen imaging. Detailed protocols for the preparation of ^{113m}In -labeled radiopharmaceuticals and their application in preclinical and clinical imaging are outlined below.

Introduction to Indium-113m for Hepatosplenic Imaging

Indium-113m is a short-lived radionuclide (half-life of 1.7 hours) that has been utilized for various diagnostic imaging procedures, including liver and spleen scintigraphy.[1] Its favorable physical properties, such as a simple decay scheme and the availability from a long-lived parent (^{113}Sn) generator, make it a practical choice in nuclear medicine.[1][2] For liver and spleen imaging, ^{113m}In is typically prepared as a colloidal or phytate formulation.[3][4] Following intravenous administration, these particles are rapidly cleared from the bloodstream by the reticuloendothelial system (RES), with predominant uptake by the Kupffer cells in the liver and phagocytic cells in the spleen.[1][5] This selective accumulation allows for the visualization of these organs and the detection of functional abnormalities or space-occupying lesions.[6][7]

Key Applications in Liver and Spleen Imaging

- **Assessment of Liver and Spleen Morphology and Function:** Evaluation of the size, shape, and position of the liver and spleen. The distribution of the radiotracer provides an estimate

of the functional RES cell mass.[\[1\]](#)[\[6\]](#)

- Detection of Hepatic Lesions: Identification of tumors, abscesses, and cysts as areas of decreased radioactivity ("cold spots").[\[7\]](#)[\[8\]](#)
- Diagnosis of Diffuse Liver Diseases: In conditions like cirrhosis, there is often reduced liver uptake and a corresponding increase in splenic and bone marrow uptake of the radiocolloid.
[\[1\]](#)[\[6\]](#)
- Evaluation of Splenomegaly: Increased splenic uptake and size can be readily visualized.[\[6\]](#)
[\[9\]](#)

Quantitative Data Summary

The following table summarizes the biodistribution of different **Indium-113m** preparations in the liver and spleen based on available literature.

Radiopharmaceutical	Animal Model	Time Post-Injection	Liver Uptake (% Injected Dose)	Spleen Uptake (% Injected Dose)	Reference
^{113m} In-phytate	Mice	15 min	~80%	Not specified	[3]
^{113m} In-phytate	Animals	180 min	< 35% (clearance)	< 10% (clearance)	[3]
^{113m} In colloid	Normal Human	Not specified	95-97%	3-5%	[5]
^{113m} In colloid	Human (Cirrhosis)	Not specified	Significantly decreased	Significantly increased	[1]

Experimental Protocols

Protocol 1: Preparation of ^{113m}In-Phytate

This protocol describes the labeling of sodium phytate with **Indium-113m**.[\[3\]](#)

Materials:

- Sterile, pyrogen-free vial containing lyophilized sodium phytate (15 mg).
- Sterile eluate of ^{113m}In -chloride from a $^{113}\text{Sn}/^{113m}\text{In}$ generator.
- 0.5M phosphate buffer.
- 1M NaOH solution.
- Pyrogen-free water.

Procedure:

- Prepare a stock solution of sodium phytate by dissolving it in pyrogen-free water.
- Adjust the pH of the phytate solution to approximately 11 using 1M NaOH.
- Add 0.5M phosphate buffer to the solution.
- For labeling, add 5 cm³ of sterile ^{113m}In -chloride eluate to the lyophilized phytate vial.
- The final product is ready for quality control and administration.

Quality Control:

- Radiochemical Purity: Assessed by thin-layer chromatography on Sephadex G-15 with 15% sodium azide (pH 7.7) as the mobile phase. ^{113m}In -phytate moves with the solvent front, while unbound indium remains at the origin.[3] A radiochemical purity of >90% is desirable.[3]

Protocol 2: Preparation of ^{113m}In Colloid

This protocol details the preparation of an **Indium-113m** colloid for liver and spleen imaging.[2]
[10]

Materials:

- Sterile eluate of $^{113m}\text{InCl}_3$ in 0.05 N HCl from a $^{113}\text{Sn}/^{113m}\text{In}$ generator.
- Ferric chloride solution (40 µg/ml in 0.04N HCl).

- Phosphate buffer.
- 0.5 N NaOH.

Procedure:

- To 2.5 ml of the sterile ^{113m}In generator eluate, add 0.5 ml of the ferric chloride solution.
- Adjust the pH to between 7.5 and 8.5 by adding 2 ml of phosphate buffer. This pH range is optimal for the formation of the ^{113m}In colloid.[\[10\]](#)
- The final preparation is a sterile ^{113m}In colloid ready for administration.

Quality Control:

- Liver Uptake: Can be determined in an animal model (e.g., mice) to confirm high uptake (typically 85-90%).[\[10\]](#)

Protocol 3: Liver and Spleen Imaging Procedure

This protocol outlines the general steps for acquiring liver and spleen scans using an ^{113m}In -labeled radiopharmaceutical.

Patient Preparation:

- No specific patient preparation is generally required.[\[11\]](#)

Radiopharmaceutical Administration:

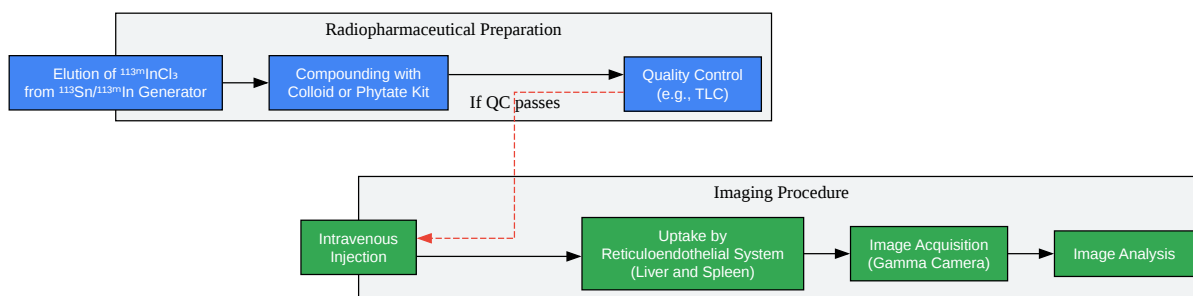
- Adult Dose: 100–180 MBq of ^{113m}In -phytate or colloid.[\[3\]](#)
- Pediatric Dose: 37–55 MBq of ^{113m}In -phytate or colloid.[\[3\]](#)
- Route of Administration: Intravenous injection.[\[3\]](#)

Image Acquisition:

- Time to Imaging: Imaging can commence approximately 5-20 minutes post-injection.[\[5\]](#)[\[11\]](#)

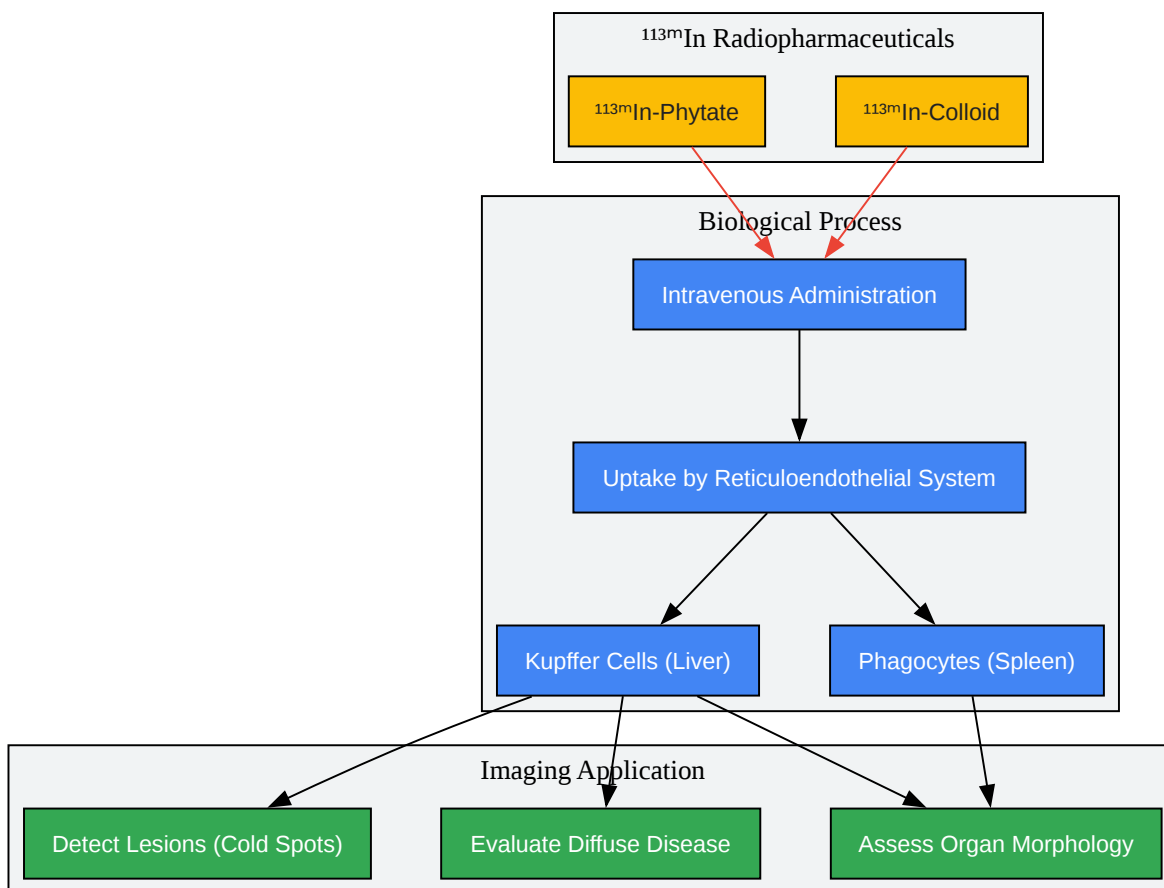
- Imaging Equipment: A gamma camera or a rectilinear scanner can be used.[3][5]
- Projections:
 - Anterior view.[3]
 - Posterior view.[3]
 - Right lateral view.[3]
 - Left anterior oblique view of the spleen may also be acquired.[5]
- Acquisition Parameters: Acquire static images for a preset number of counts (e.g., 600,000 to 800,000 counts per view) or for a set time (e.g., 5-10 minutes).[5][8][11]

Visualizations



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Caption: Experimental workflow for **Indium-113m** liver and spleen imaging.



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Caption: Logical relationship of ^{113m}In agents to imaging applications.

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